

A Technical Guide to L-xylose-1-13C: Properties, Metabolism, and Experimental Applications

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Compound of Interest

Compound Name: *L-xylose-1-13C*

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Introduction

L-xylose-1-13C is a stable isotope-labeled form of the rare pentose sugar, L-xylose. The incorporation of a carbon-13 (¹³C) isotope at the C1 position makes it a powerful tool in metabolic research, particularly in metabolic flux analysis (MFA), and as an internal standard for quantitative analyses by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Mass Spectrometry (LC-MS).^[1] Its structural similarity to endogenous sugars allows it to be processed by cellular machinery, providing a window into the intricate network of metabolic pathways. This technical guide provides a comprehensive overview of the physical and chemical properties of **L-xylose-1-13C**, detailed experimental protocols for its use, and a review of its applications in research and drug development.

Physical and Chemical Properties

L-xylose-1-13C shares most of its physical and chemical properties with its unlabeled counterpart, L-xylose, with the key difference being its increased molecular weight due to the presence of the ¹³C isotope.

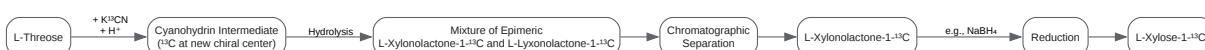
Property	Value	References
Chemical Formula	$C_4^{13}CH_{10}O_5$	[2]
Molecular Weight	151.12 g/mol	[2]
CAS Number	178101-87-6	[2]
Appearance	White crystalline solid	[3]
Melting Point	150-152 °C (literature value for L-xylose)	
Solubility	Soluble in water.	

Experimental Protocols

Synthesis of L-xylose-1-¹³C

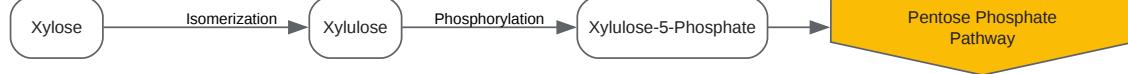
While a detailed, step-by-step protocol for the synthesis of L-xylose-1-¹³C is not readily available in public literature, a common strategy for introducing a ¹³C label at the C1 position of a sugar involves the Kiliani-Fischer synthesis. This process lengthens the carbon chain of an aldose by one carbon atom. The synthesis of L-xylose-1-¹³C could theoretically start from L-threose and a ¹³C-labeled cyanide source (e.g., K¹³CN).

Conceptual Synthesis Workflow:

**Key Enzymes**

Xylulokinase

Xylose Isomerase

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